

Physical properties of 3-Fluoroisonicotinaldehyde (boiling point, density)

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Compound of Interest

Compound Name: 3-Fluoroisonicotinaldehyde

Cat. No.: B1302963

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Technical Guide: Physical Properties of 3-Fluoroisonicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the key physical properties of **3-Fluoroisonicotinaldehyde** (CAS No. 40273-47-0), a heterocyclic building block of interest in pharmaceutical and chemical synthesis. The data presented is compiled from established chemical literature and supplier specifications. This document also outlines generalized experimental protocols for the determination of these properties.

Core Physical Properties

The physical characteristics of a compound are critical for its application in synthesis, formulation, and quality control. The boiling point provides insight into its volatility, while density is essential for mass-to-volume conversions and process modeling.

Data Presentation

The quantitative physical data for **3-Fluoroisonicotinaldehyde** are summarized in the table below for clarity and quick reference.

| Physical Property | Value | Conditions |
|-------------------|-------------|------------|
| Boiling Point | 70 °C | at 25 mmHg |
| Density | 1.2550 g/mL | at 25 °C |

The "(lit.)" designation accompanying these values in source documentation indicates they are based on published literature.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

While the specific experimental details for the literature values cited above are not provided in the source documents, this section outlines standard, validated methodologies for determining the boiling point under reduced pressure and the density of a liquid compound like **3-Fluoroisonicotinaldehyde**.

Determination of Boiling Point (Reduced Pressure)

The boiling point of **3-Fluoroisonicotinaldehyde** is reported at a reduced pressure (25 mmHg), a common technique for compounds that may decompose at their atmospheric boiling point. A vacuum distillation is the standard method for this determination.[\[4\]](#)

Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the surrounding environment.[\[5\]](#) By reducing the ambient pressure using a vacuum system, the boiling point is significantly lowered.[\[4\]](#)

Generalized Methodology:

- **Apparatus Setup:** A vacuum distillation apparatus is assembled using ground-glass joint-ware. This includes a round-bottom distilling flask containing the liquid sample and a stir bar, a distillation head equipped with a thermometer, a condenser, and a receiving flask.
- **Vacuum Application:** The apparatus is connected to a vacuum pump via a vacuum trap and a manometer to monitor the pressure. The system is carefully evacuated to the desired pressure (e.g., 25 mmHg).

- Heating: The distilling flask is gently heated using a heating mantle or oil bath. The liquid is stirred continuously to ensure smooth boiling.
- Equilibrium and Measurement: The temperature is slowly increased until the liquid boils and a steady reflux of condensate is observed on the thermometer bulb. The temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading during distillation, is recorded as the boiling point at that specific pressure.[4]

Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and common method for its determination involves accurately measuring the mass of a known volume of the liquid.[1][2][6][7]

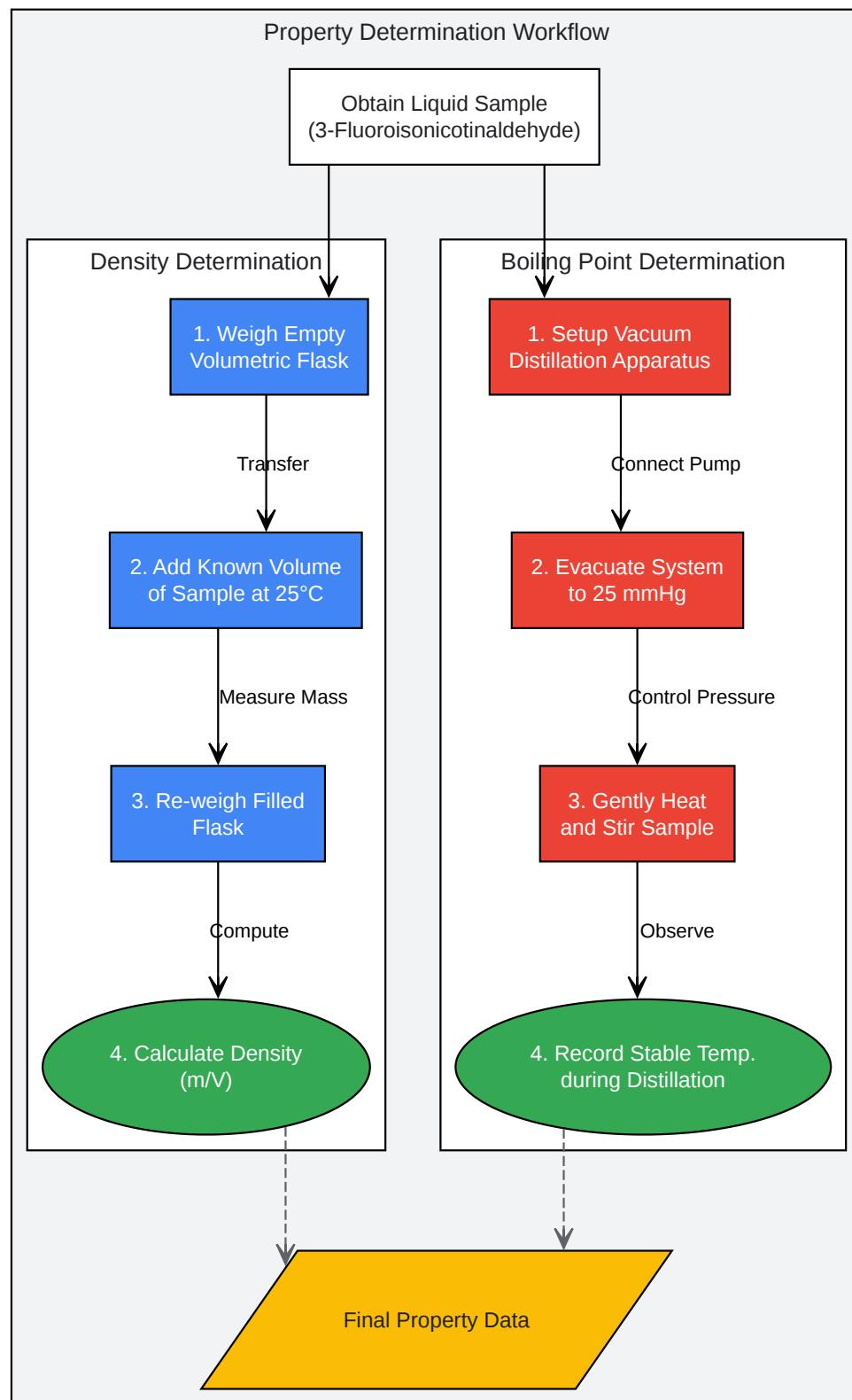
Principle: The density (ρ) is calculated using the formula $\rho = m/V$, where 'm' is the mass and 'V' is the volume.

Generalized Methodology:

- Mass Measurement of Empty Vessel: An accurate, calibrated analytical balance is used to measure the mass of a clean, dry volumetric vessel (e.g., a pycnometer or a graduated cylinder).
- Volume Measurement: A precise volume of **3-Fluoroisonicotinaldehyde** is transferred into the pre-weighed vessel. For high accuracy, a calibrated gas-tight syringe or a pycnometer is used. The temperature of the liquid is recorded as density is temperature-dependent.[2]
- Mass Measurement of Filled Vessel: The vessel containing the liquid is re-weighed to determine the combined mass.
- Calculation: The mass of the empty vessel is subtracted from the combined mass to find the net mass of the liquid. The density is then calculated by dividing the net mass by the known volume. For improved accuracy, the procedure should be repeated, and the average value reported.[1][7]

Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a liquid chemical sample such as **3-Fluoroisonicotinaldehyde**.



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Caption: Workflow for determining density and boiling point.

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